

Efficacy of 4-Isopropylbenzylamine as a precursor compared to alternatives

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Compound of Interest

Compound Name: 4-Isopropylbenzylamine

Cat. No.: B1295359

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References

- 1. N-Isopropylbenzylamine synthesis and N-Isopropylbenzylamine uses_Chemicalbook [chemicalbook.com]
- 2. N-Isopropylbenzylamine: Application, synthesis and toxicity_Chemicalbook [chemicalbook.com]
- 3. The brief introduction of N-isopropylbenzylamine_Chemicalbook [chemicalbook.com]
- 4. Isopropylbenzylamine - Wikipedia [en.wikipedia.org]
- 5. Page loading... [wap.guidechem.com]
- 6. nbinno.com [nbinno.com]
- 7. Method for synthesizing N-isopropylbenzylamine - Eureka | Patsnap [eureka.patsnap.com]
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